

# Cyclanilide: An In-Depth Technical Guide on its Fungicidal Properties

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## Compound of Interest

Compound Name: Cyclanilide

Cat. No.: B1669389

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## Introduction

**Cyclanilide** is a compound recognized primarily for its role as a plant growth regulator, notably in cotton cultivation where it is used to manage growth and as a harvest aid.[1] While its effects on plant physiology, particularly its interaction with auxin-regulated processes, are documented, its properties as a fungicide are less comprehensively understood in publicly available scientific literature. This guide aims to synthesize the available technical information on the fungicidal aspects of **Cyclanilide**, catering to researchers, scientists, and drug development professionals. However, it is important to note at the outset that detailed, quantitative data on its direct fungicidal efficacy and specific mechanisms of action against fungal pathogens are sparse in the reviewed literature.

## Chemical and Physical Properties

A foundational understanding of **Cyclanilide**'s chemical nature is crucial for any technical assessment.

Property	Value
Chemical Name	1-((2,4-dichlorophenyl)carbamoyl)cyclopropanecarboxylic acid
Molecular Formula	C <sub>11</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>3</sub>
Molecular Weight	274.10 g/mol
CAS Number	113136-77-9
Appearance	White powder
Solubility	Low solubility in water; soluble in organic solvents.

## Fungicidal Activity: A General Overview

**Cyclanilide** is identified as having a role as a fungicide, often in the context of its application as a plant growth regulator.<sup>[1]</sup> Its fungicidal action is proposed to be linked to its primary mechanism of inhibiting auxin transport in plants. By modulating plant hormone signaling, **Cyclanilide** may indirectly influence the plant's susceptibility to fungal pathogens. However, direct evidence from in vitro or in vivo studies detailing its spectrum of activity against specific fungal species, or quantitative measures of its efficacy such as Minimum Inhibitory Concentration (MIC) or IC50 values, are not readily available in the reviewed scientific literature.

Patent literature mentions **Cyclanilide** as a component in synergistic pesticidal compositions, which can include fungicidal agents. These patents focus on the combined effects of multiple active ingredients and do not typically provide detailed efficacy data for **Cyclanilide** alone.

## Mechanism of Action

The primary mechanism of action attributed to **Cyclanilide** is the inhibition of auxin transport, particularly in the meristematic tissues of plants. Auxins are critical plant hormones that regulate various growth and developmental processes, and their transport is essential for maintaining hormonal balances.

## Interaction with Auxin-Regulated Processes

Research has demonstrated that **Cyclanilide** interacts with auxin-regulated processes. This interaction is believed to be the basis for both its plant growth regulatory effects and its fungicidal properties. By disrupting auxin transport, **Cyclanilide** can alter the physiological state of the plant, which may in turn create an environment that is less favorable for fungal infection and proliferation.

## Direct Fungal Interaction: An Unexplored Area

Crucially, there is a significant gap in the available literature regarding the direct mechanism of action of **Cyclanilide** on fungal cells. It is unknown whether **Cyclanilide** interacts with specific fungal targets, such as enzymes or signaling pathways, in a manner analogous to conventional fungicides. The Fungicide Resistance Action Committee (FRAC) provides a classification of fungicides based on their mode of action to aid in resistance management. An extensive search for a FRAC code assigned to **Cyclanilide** has been unsuccessful, suggesting that its primary role is not considered to be that of a traditional fungicide with a defined biochemical target site in fungi.

## Experimental Protocols and Data

A thorough search for detailed experimental protocols for evaluating the fungicidal properties of **Cyclanilide** did not yield specific methodologies tailored to this compound. Standard fungicidal assays that could be adapted for this purpose include:

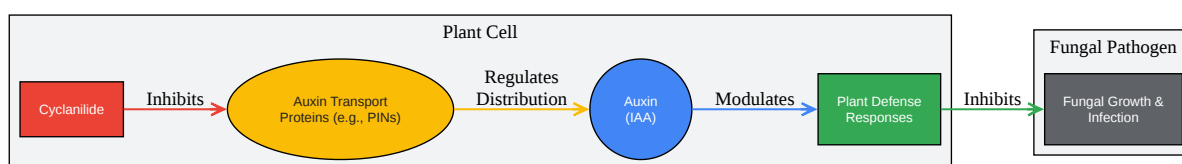
- Minimum Inhibitory Concentration (MIC) Assay: To determine the lowest concentration of **Cyclanilide** that inhibits the visible growth of a fungus in vitro.
- Spore Germination Assay: To assess the effect of **Cyclanilide** on the germination of fungal spores.
- Mycelial Growth Inhibition Assay: To measure the reduction in the growth of fungal mycelium in the presence of **Cyclanilide**.
- In Vivo Efficacy Trials: To evaluate the ability of **Cyclanilide** to control fungal diseases on host plants under greenhouse or field conditions.

Despite the theoretical applicability of these protocols, no published studies were found that presented quantitative data from such assays for **Cyclanilide**.

## Signaling Pathways

The known signaling pathway interactions for **Cyclanilide** are within the plant host, primarily involving auxin and its downstream signaling cascades.

Diagram: Hypothesized Indirect Fungicidal Action of **Cyclanilide** via Plant Auxin Pathway



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## References

- 1. Cyclanilide | C<sub>11</sub>H<sub>9</sub>Cl<sub>2</sub>NO<sub>3</sub> | CID 11097730 - PubChem [pubchem.ncbi.nlm.nih.gov]
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